

# Personal protective equipment for handling 1-Methyl-1H-indazole-5-carbonitrile

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## Compound of Interest

Compound Name: 1-Methyl-1H-indazole-5-carbonitrile

Cat. No.: B1311863

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## Essential Safety and Handling Guide for 1-Methyl-1H-indazole-5-carbonitrile

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **1-Methyl-1H-indazole-5-carbonitrile**. Adherence to these procedures is vital for ensuring laboratory safety and regulatory compliance.

Chemical Identifier:

- IUPAC Name: 1-methylindazole-5-carbonitrile
- CAS Number: 189107-45-7
- Molecular Formula: C<sub>9</sub>H<sub>7</sub>N<sub>3</sub>
- Molecular Weight: 157.176

Hazard Identification: This substance is classified as harmful and an irritant.<sup>[1]</sup>

Hazard Statement	Code
Harmful if swallowed	H302
Causes skin irritation	H315
Causes serious eye irritation	H319
May cause respiratory irritation	H335
Signal Word: Warning	
Pictogram: GHS07 (Harmful/Irritant)	

## Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **1-Methyl-1H-indazole-5-carbonitrile**.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Protection Type	Specification
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. <a href="#">[4]</a>
Hand Protection	Wear protective gloves. Nitrile gloves are a suitable option for protection against a wide range of chemicals. <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a> Dispose of contaminated gloves after use. <a href="#">[9]</a>
Skin and Body Protection	Wear protective clothing to prevent skin contact. <a href="#">[10]</a> Take off contaminated clothing and wash it before reuse. <a href="#">[11]</a>
Respiratory Protection	Use only outdoors or in a well-ventilated area. <a href="#">[1]</a> <a href="#">[9]</a> Do not breathe dust, fume, gas, mist, vapors, or spray. <a href="#">[1]</a>

## Operational and Disposal Plans

### Handling and Storage:

- Ventilation: Handle in a well-ventilated place.[\[11\]](#)
- Hygiene: Do not eat, drink, or smoke when using this product.[\[1\]](#) Wash hands thoroughly after handling.[\[1\]](#)[\[11\]](#)
- Storage: Keep the container tightly closed. Store in a cool, dry, and dark place, preferably under an inert gas.[\[11\]](#)

### Spill Management:

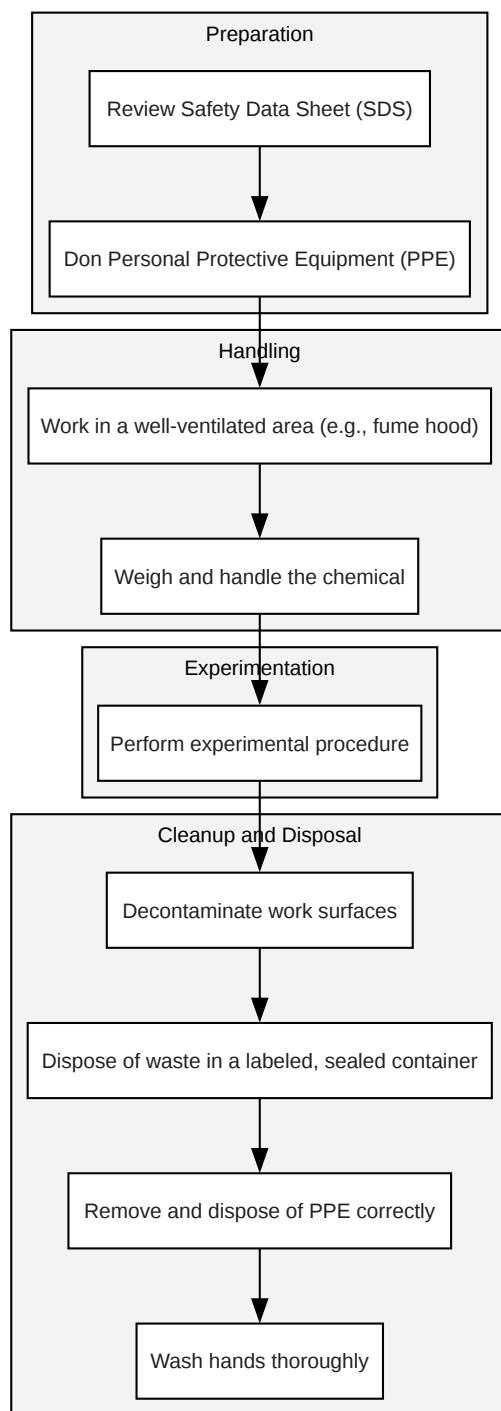
- Evacuate: Clear the area of all personnel.
- Ventilate: Ensure adequate ventilation.
- Contain: Use appropriate personal protective equipment. Sweep up the solid material and place it into a suitable, labeled container for disposal.[\[4\]](#)
- Clean: Clean the affected area thoroughly.
- Report: Report the spill according to your institution's protocols.

Disposal: Chemical waste must be disposed of in accordance with local, regional, and national regulations.[\[9\]](#) Do not mix with other waste.[\[9\]](#) Ensure that the waste containers are properly labeled.

## Experimental Workflow

The following diagram outlines the logical workflow for the safe handling of **1-Methyl-1H-indazole-5-carbonitrile**.

## Safe Handling Workflow for 1-Methyl-1H-indazole-5-carbonitrile

[Click to download full resolution via product page](#)Caption: Logical workflow for handling **1-Methyl-1H-indazole-5-carbonitrile**.

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## References

- 1. [fluorochem.co.uk](http://fluorochem.co.uk) [[fluorochem.co.uk](http://fluorochem.co.uk)]
- 2. [fishersci.co.uk](http://fishersci.co.uk) [[fishersci.co.uk](http://fishersci.co.uk)]
- 3. 189107-45-7|1-Methyl-1H-indazole-5-carbonitrile|1-Methyl-1H-indazole-5-carbonitrile|-  
范德生物科技公司 [[bio-fount.com](http://bio-fount.com)]
- 4. [fishersci.com](http://fishersci.com) [[fishersci.com](http://fishersci.com)]
- 5. [gpisupply.com](http://gpisupply.com) [[gpisupply.com](http://gpisupply.com)]
- 6. [armbrustusa.com](http://armbrustusa.com) [[armbrustusa.com](http://armbrustusa.com)]
- 7. [glovesnstuff.com](http://glovesnstuff.com) [[glovesnstuff.com](http://glovesnstuff.com)]
- 8. Nitrile Gloves: Reliable Protection Against Chemicals and Pathogens - PPS Gloves  
[[ppsgloves.com](http://ppsgloves.com)]
- 9. [sigmaaldrich.com](http://sigmaaldrich.com) [[sigmaaldrich.com](http://sigmaaldrich.com)]
- 10. NIOSH Recommendations for Chemical Protective Clothing A-Z | NIOSH | CDC  
[[archive.cdc.gov](http://archive.cdc.gov)]
- 11. [tcchemicals.com](http://tcchemicals.com) [[tcchemicals.com](http://tcchemicals.com)]
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